

# Personal protective equipment for handling 2-Ethyl-5-methylphenol

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## Compound of Interest

Compound Name: **2-Ethyl-5-methylphenol**

Cat. No.: **B1664077**

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## Essential Safety and Handling Guide for 2-Ethyl-5-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **2-Ethyl-5-methylphenol** in a laboratory setting. The following procedures are designed to minimize risk and ensure a safe research environment.

## Chemical Safety and Hazard Information

**2-Ethyl-5-methylphenol** is a solid aromatic compound that requires careful handling due to its hazardous properties.<sup>[1]</sup> The following tables summarize its key identifiers, physical and chemical properties, and hazard classifications.

Identifier	Value
IUPAC Name	2-ethyl-5-methylphenol <sup>[1]</sup>
CAS Number	1687-61-2 <sup>[1]</sup>
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sup>[1]</sup>
Molecular Weight	136.19 g/mol <sup>[1]</sup>
Synonyms	6-Ethyl-m-cresol, Phenol, 2-ethyl-5-methyl-[ <sup>[1]</sup> ]

Property	Value
Physical Description	Solid <a href="#">[1]</a>
Melting Point	42 - 44 °C <a href="#">[1]</a>
Boiling Point	218.3 °C at 760 mmHg (estimated) <a href="#">[2]</a>
Flash Point	95.4 °C (estimated) <a href="#">[2]</a>
Solubility	Slightly soluble in water; more soluble in organic solvents.

## GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard information for **2-Ethyl-5-methylphenol**:[\[1\]](#)

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

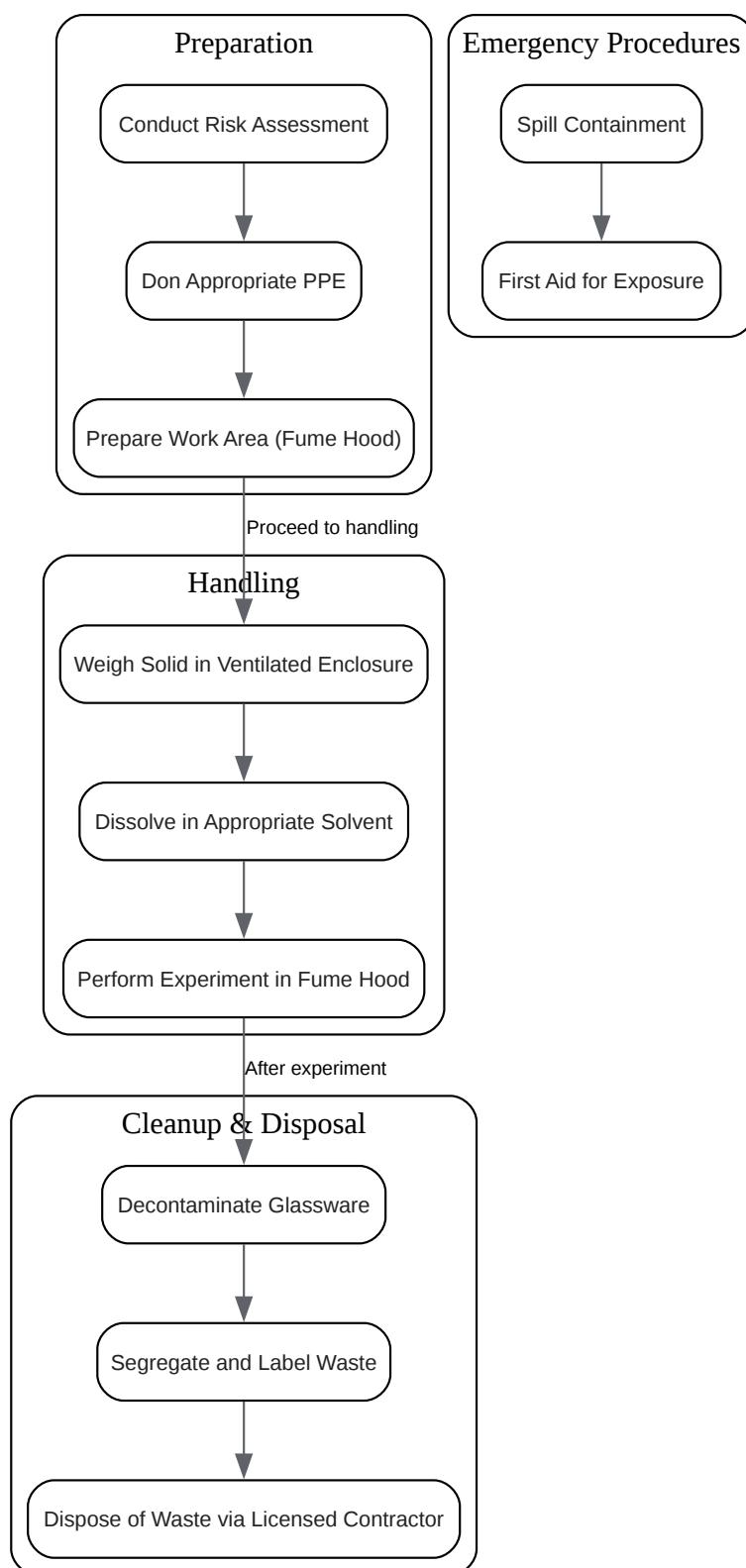
Signal Word: Warning

Hazard Pictograms:



# Operational Workflow for Handling 2-Ethyl-5-methylphenol

The following diagram outlines the standard operational procedure for safely handling **2-Ethyl-5-methylphenol** in the laboratory.

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Caption: Workflow for Safe Handling of **2-Ethyl-5-methylphenol**.

## Personal Protective Equipment (PPE)

Due to the hazardous nature of **2-Ethyl-5-methylphenol**, the following personal protective equipment must be worn at all times when handling the substance:

Protection Type	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber). Check with the glove manufacturer for specific breakthrough times.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or where splashing is likely, consider a chemical-resistant apron or suit.
Respiratory Protection	If working outside of a fume hood or if dust/vapors are generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## Step-by-Step Handling and Storage Procedures

### Handling:

- Ventilation: Always handle **2-Ethyl-5-methylphenol** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.
- Preventing Inhalation: Avoid breathing dust or vapors.
- Safe Practices: Do not eat, drink, or smoke in the area where the chemical is handled. Wash hands thoroughly after handling.

### Storage:

- Container: Keep the container tightly closed.
- Location: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the chemical name and hazard warnings.

## First Aid Measures

In the event of exposure to **2-Ethyl-5-methylphenol**, follow these first aid procedures immediately:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Disposal Plan

Waste Generation:

- Solid Waste: Unused or contaminated **2-Ethyl-5-methylphenol**.
- Liquid Waste: Solutions containing **2-Ethyl-5-methylphenol** and contaminated solvents.
- Contaminated Materials: PPE, weighing paper, and other disposable materials that have come into contact with the chemical.

#### Disposal Procedures:

- Collection: Collect all waste in clearly labeled, sealed containers.
- Segregation: Do not mix with other waste streams unless compatible.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. This will typically involve transfer to a licensed hazardous waste disposal facility. Do not dispose of down the drain.

## Experimental Protocols

No detailed, step-by-step experimental protocols for the use of **2-Ethyl-5-methylphenol** were identified in the available literature. It is mentioned as a starting material in the synthesis of other compounds, and its antimicrobial properties have been noted.<sup>[3]</sup> Researchers planning to use this chemical should develop a detailed, substance-specific risk assessment and standard operating procedure (SOP) before beginning any work. The general handling procedures outlined in this document should be followed as a minimum standard.

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## References

- 1. 2-Ethyl-5-methylphenol | C9H12O | CID 15523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Ethyl-5-methylphenol | lookchem [lookchem.com]
- 3. 2-Ethyl-5-methylphenol | 1687-61-2 | Biosynth [biosynth.com]

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